

Publish Comparison Guide: NIST Standard Reference Materials for PCB 193 Analysis

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Compound of Interest

Compound Name: 2,3,3',4',5,5',6-
Heptachlorobiphenyl

CAS No.: 69782-91-8

Cat. No.: B1596461

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Executive Summary: The "Problem Child" of PCB Analysis

PCB 193 (**2,3,3',4',5,5',6-Heptachlorobiphenyl**) represents a critical analytical challenge in environmental and biological monitoring. Unlike major congeners (e.g., PCB 153, 138), PCB 193 is frequently a minor component that co-elutes with the abundant PCB 180 on standard chromatographic phases.

This guide compares NIST Standard Reference Materials (SRMs) containing PCB 193 against commercial calibration alternatives. The core distinction is one of utility: NIST SRMs are essential for method validation (proving your extraction recovers the analyte from a complex matrix), while commercial standards (Wellington, CIL) are superior for instrument calibration (establishing the individual retention time and mass spectral footprint).

Key Takeaway

- Use NIST SRMs (e.g., 1957, 1958) to validate your ability to extract and quantify "Total Heptachlorobiphenyls" or to test resolution capabilities.
- Use Commercial Standards (Wellington/CIL) to chemically resolve PCB 193 from PCB 180 for individual quantification.

Landscape of Reference Materials

NIST Matrix SRMs: The Gold Standard for Validation

NIST materials are "natural matrix" standards. They are not spiked; the PCBs are metabolically incorporated, representing the true challenge of extraction.

Product	Matrix	PCB 193 Status	Certified Value (Mass Fraction)	Key Technical Note
SRM 1957	Non-Fortified Human Serum	Certified (Sum)	54.5 ± 0.5 ng/kg (Sum of PCB 180 + 193)	Co-elution on 5% phenyl phases. PCB 180 is the major component.
SRM 1958	Fortified Human Serum	Non-Certified	Information Value Only	Provided as a reference for method development; confirms presence but not certified quantity.
SRM 1944	NY/NJ Waterway Sediment	Reference/Sum	Varies (Reference Value)	Often reported as a co-eluting pair (180/193) depending on the column used.
SRM 1588c	Cod Liver Oil	Information	Information Value Only	Note (c) in certificate explicitly states PCB 193 co-elutes with PCB 180.

Commercial Alternatives: The Precision Tools for Calibration

Companies like Wellington Laboratories and Cambridge Isotope Laboratories (CIL) synthesize individual congeners.

Product	Type	PCB 193 Status	Purity / Uncertainty	Application
Wellington (e.g., PCB-193)	Native Standard	Certified (Individual)	>98% Chemical Purity	Primary calibrant for retention time mapping.
CIL (e.g., EC-5000)	¹³ C-Labeled Standard	Certified (Individual)	Isotopic Purity >99%	Internal standard for Isotope Dilution Mass Spectrometry (IDMS).

Technical Deep Dive: The Co-Elution Challenge

The primary reason PCB 193 is rarely certified individually in NIST matrix SRMs is the Chromatographic Critical Pair.

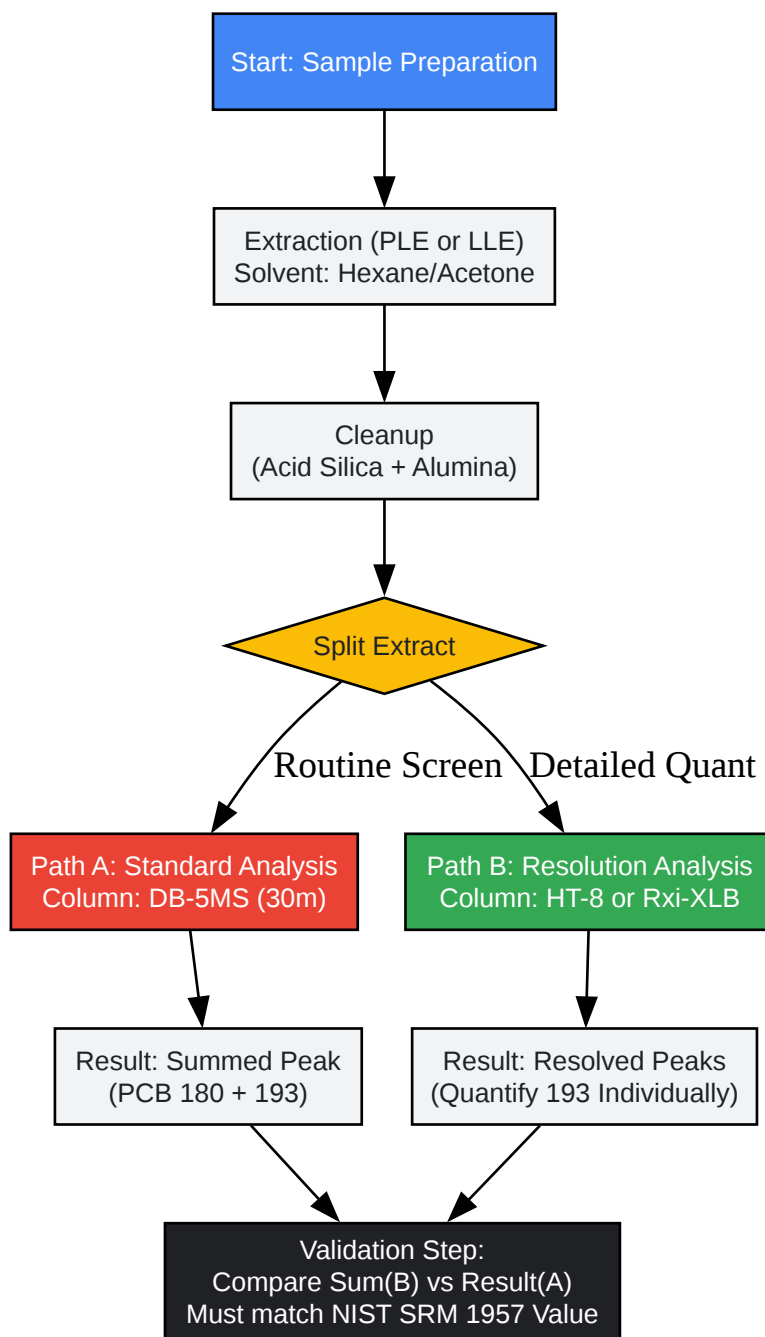
- Standard Method (DB-5/HP-5): On a 5% phenyl-methylpolysiloxane column (the industry workhorse), PCB 193 elutes almost perfectly with PCB 180. Since PCB 180 is often present at 10x-50x the concentration of 193, the minor peak is swallowed by the major one.
- Advanced Method (HT-8/Rxi-XLB): To certify PCB 193 individually, you must use a column with different selectivity (e.g., 8% phenyl or specific "PCB phases") or Multi-Dimensional GC (GCxGC).[1]

Causality Insight: If your lab reports PCB 180 using a standard DB-5 column without acknowledging PCB 193, you are technically overestimating the PCB 180 concentration, though the bias is usually <5% due to the low abundance of 193.

Experimental Protocol: Resolving the Critical Pair

This protocol describes a self-validating workflow to determine if your system can resolve PCB 193, using NIST SRM 1957 as the control.

Workflow Visualization



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Caption: Dual-column confirmation workflow. Path A represents standard screening where co-elution occurs. Path B utilizes specialized phases to resolve PCB 193, validated against the NIST certified summed value.

Step-by-Step Methodology

Phase 1: Extraction & Cleanup (Universal)

- Spiking: Spike 1g of SRM 1957 (reconstituted) with ¹³C-labeled PCB 180 and ¹³C-labeled PCB 193 (if available from CIL/Wellington).
- Extraction: Liquid-Liquid Extraction (LLE) using Hexane:DCM (1:1).
- Cleanup: Pass extract through an acidified silica gel column (44% H₂SO₄ w/w) to remove lipids. This is critical for serum/tissue to prevent source contamination.

Phase 2: Instrumental Analysis (GC-HRMS or GC-MS/MS)

Option A: The "Summed" Approach (DB-5MS)

- Column: 30m x 0.25mm, 0.25µm film (5% Phenyl).
- Oven: 140°C (1 min) -> 20°C/min to 220°C -> 2°C/min to 260°C.
- Observation: Look for a single peak at the retention time of PCB 180.
- Calculation: Report as "PCB 180+193" and compare to NIST SRM 1957 certified value (54.5 ng/kg).

Option B: The "Resolved" Approach (HT-8 / Rxi-XLB)

- Column: 60m x 0.25mm, 0.25µm film (8% Phenyl or proprietary PCB phase).
- Oven: Slower ramp (1.5°C/min) through the critical elution window (240°C - 270°C).
- Observation: You should see a valley separation between the major PCB 180 peak and the minor PCB 193 peak (eluting later).
- Validation: Sum the calculated mass of 180 and 193. The sum must fall within the uncertainty range of the NIST SRM 1957 certified value.

References

- National Institute of Standards and Technology (NIST). (2020). Certificate of Analysis: Standard Reference Material® 1957 - Organic Contaminants in Non-Fortified Human Serum. [\[Link\]](#)

- National Institute of Standards and Technology (NIST). (2022).[2] Certificate of Analysis: Standard Reference Material® 1941b - Organics in Marine Sediment. [\[Link\]](#)
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- Wellington Laboratories. (2023). Reference Standards for Environmental Testing and Research: PCB Congeners. [\[Link\]](#)
- US EPA. (2007). Method 1668B: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS. [\[Link\]](#)[1]

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Sources

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